

Chemical and physical properties of cis-Chrysanthemol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *cis-Chrysanthemol*

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An In-depth Technical Guide to the Chemical and Physical Properties of **cis-Chrysanthemol**

Introduction

cis-Chrysanthemol is a naturally occurring monoterpenoid and a key precursor in the biosynthesis of pyrethrins, a class of potent natural insecticides derived from the flowers of *Chrysanthemum cinerariaefolium*.^[1] Its stereochemistry, specifically the "cis" configuration of the substituents on the cyclopropane ring, plays a crucial role in the biological activity of its derivatives.^[1] This technical guide provides a comprehensive overview of the chemical and physical properties of **cis-Chrysanthemol**, along with detailed experimental protocols for its synthesis, isolation, and analysis, tailored for researchers, scientists, and professionals in drug development.

Chemical Properties

cis-Chrysanthemol is a versatile molecule that can undergo various chemical transformations, including oxidation to form cis-chrysanthemic acid, a direct precursor to pyrethrin insecticides.

^[1]

Property	Value	Source
IUPAC Name	[2,2-dimethyl-3-(2-methylprop-1-enyl)cyclopropyl]methanol	[2][3]
Synonyms	(Z)-chrysanthanol, cis-Chrysanthemyl alcohol	[2][4]
Molecular Formula	C10H18O	[2][4][5]
Molecular Weight	154.25 g/mol	[1][2][3][5]
CAS Number	18383-59-0	[1][2][4][5]
InChIKey	HIPIENNKVJCMAP-BDAKNGLRSA-N	[4]

Physical Properties

The physical characteristics of **cis-Chrysanthemol** are essential for its handling, purification, and formulation.

Property	Value	Source
Boiling Point	66-69 °C at 0.07 mm Hg	[2]
Density	0.888 g/mL at 25 °C	[2]
Refractive Index	n _{20/D} 1.475	[2]
Solubility in Water	387.9 mg/L at 25 °C (estimated)	[6][7]
Solubility in other solvents	Soluble in alcohol	[7]

Spectral Data

Spectroscopic analysis is critical for the identification and structural elucidation of **cis-Chrysanthemol**.

Data Type	Availability	Source
Mass Spectrometry (MS)	Electron Ionization (EI) mass spectra are available and used for identification.	[4] [8]
Gas Chromatography (GC)	GC data is available and is a primary method for separation and analysis.	[4] [9]
Nuclear Magnetic Resonance (NMR)	NMR data is used for structural confirmation.	[10]
Infrared Spectroscopy (IR)	IR spectroscopy can be used to identify functional groups.	[11] [12]

Experimental Protocols

Synthesis

Stereoselective Total Synthesis: The precise three-dimensional arrangement of atoms in **cis-chrysanthemol** is crucial for its biological activity.[\[1\]](#) Significant research has focused on stereoselective and enantioselective total synthesis routes. These strategies often involve two main approaches:

- **Asymmetric Catalysis:** This method constructs the chiral cyclopropane ring using a chiral catalyst to control the stereochemical outcome of the cyclopropanation reaction, often achieving high yields and excellent enantiocontrol.[\[1\]](#)
- **Chiral Pool Synthesis:** This approach utilizes naturally occurring chiral molecules as starting materials to build the target molecule with the desired stereochemistry.[\[1\]](#)

Oxidation to cis-Chrysanthemic Acid: A key chemical transformation of **cis-Chrysanthemol** is its oxidation to cis-chrysanthemic acid.[\[1\]](#)

- **Chemical Oxidation:** Various oxidizing agents can be employed for this conversion, including activated manganese dioxide, silver carbonate, and protocols like the Swern oxidation.[\[13\]](#)

- **Biocatalysis:** Microbiologically catalyzed oxidation offers a highly selective method. For instance, certain species of the fungus *Aspergillus*, such as *Aspergillus ochraceus*, can perform enantio- and diastereoselective oxidation of racemic *cis/trans*-chrysanthemols to their corresponding acids.^[1]

Isolation and Purification from Natural Sources

Extraction:

- **Steam Distillation or Supercritical CO₂ Extraction:** These methods are employed to minimize thermal degradation of the compound during extraction from plant materials like *Chrysanthemum coronarium* L.^[1]
- **Microwave-Assisted Hydrodistillation (MAHD):** This is a "green" technology that reduces extraction time and energy consumption.^[1]

Purification:

- **Silica Gel Chromatography:** Following extraction, the crude extract, which is a complex mixture, is subjected to silica gel chromatography. A gradient elution system, such as hexane:ethyl acetate, is used to separate **cis-Chrysanthemol** from other terpenoid analogs.^[1]
- **Preparative Chromatography:** This technique is used to isolate larger quantities of pure **cis-Chrysanthemol**, which is essential for biological testing or for use as a reference standard.^[1]

Analytical Methods

Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is a powerful technique for the separation, identification, and quantification of **cis-Chrysanthemol**.^[1]

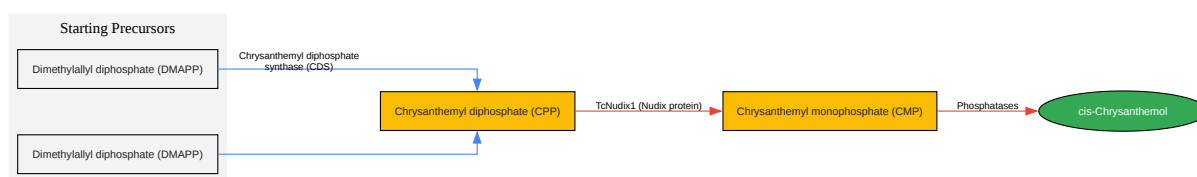
- **Injection:** The sample extract is injected into the gas chromatograph.
- **Separation:** Compounds are separated based on their boiling points and affinity for the stationary phase within a capillary column (e.g., Innowax or DB-1 Supelcowax).^[8] A typical temperature program might be from 70°C to 150°C at a rate of 10°C per minute.^[8]

- **Ionization and Detection:** As each compound elutes from the column, it enters the mass spectrometer, where it is ionized. The resulting ions are separated based on their mass-to-charge ratio, generating a unique mass spectrum.
- **Identification:** The mass spectrum of the eluted compound is compared with published spectra or a spectral library to confirm the identity of **cis-Chrysanthemol**.^{[1][8]}

Mandatory Visualizations

Biosynthesis of cis-Chrysanthemol

The biosynthesis of **cis-Chrysanthemol** follows an unconventional pathway for monoterpenes, starting with the condensation of two molecules of dimethylallyl diphosphate (DMAPP).^[1]

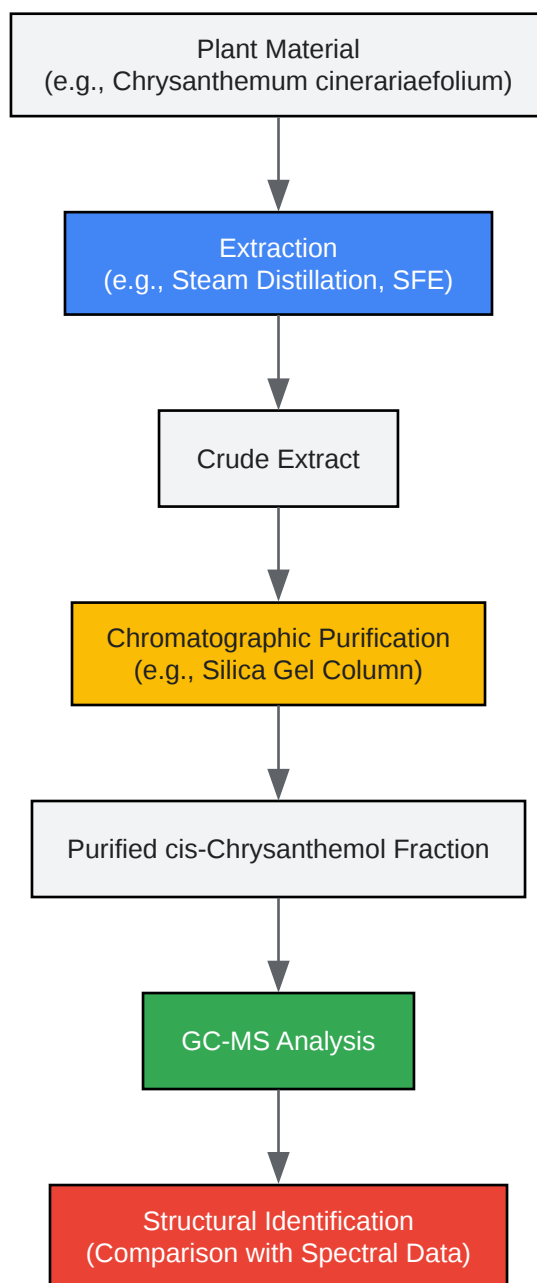


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Caption: Biosynthetic pathway of **cis-Chrysanthemol** from DMAPP.

Experimental Workflow for Analysis

A typical workflow for the analysis of **cis-Chrysanthemol** from a plant source involves extraction, purification, and spectroscopic identification.



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Caption: Workflow for isolation and analysis of **cis-Chrysanthemol**.

Biological Activity and Significance

cis-Chrysanthemol is not only a precursor to the potent pyrethrin insecticides but also exhibits biological activity itself.^[1] Overexpression of the chrysanthemol synthase gene in *Chrysanthemum morifolium* resulted in the emission of volatile chrysanthemol, which acted as

a repellent against cotton aphids (*Aphis gossypii*).^[14] This suggests a dual defense mechanism where the volatile alcohol repels pests, and its downstream products, the pyrethrins, have insecticidal properties.^{[1][14]} This intrinsic bioactivity makes **cis-Chrysanthemol** and its biosynthetic pathway a significant area of research for developing new pest control strategies.

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- To cite this document: BenchChem. [Chemical and physical properties of cis-Chrysanthemol]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1144472#chemical-and-physical-properties-of-cis-chrysanthemol>]

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